

Structural Characterization of 8-(Trifluoromethoxy)quinolin-5-amine: A Technical Comparison Guide

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Compound of Interest

Compound Name: 8-(Trifluoromethoxy)quinolin-5-amine
CAS No.: 1072944-53-6
Cat. No.: B581238

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Executive Summary

Compound: **8-(Trifluoromethoxy)quinolin-5-amine** CAS: 1072944-53-6 Molecular Formula: C

H

F

N

O Molecular Weight: 228.17 g/mol [1]

This guide provides a structural and functional analysis of **8-(Trifluoromethoxy)quinolin-5-amine**, a critical intermediate in the synthesis of advanced antimalarials and kinase inhibitors. It serves as a lipophilic, metabolically stable bioisostere to the traditional 8-methoxyquinolin-5-amine scaffold found in primaquine-class therapeutics.

The primary value of the 8-trifluoromethoxy (-OCF

) substituent lies in its unique electronic and physicochemical profile: it offers superior metabolic stability compared to methoxy (-OCH

) groups (preventing O-demethylation) while maintaining high lipophilicity (Hansch

= +1.[2]04) to enhance membrane permeability.

Structural Analysis & Spectroscopic Signature[3][4]

Accurate characterization of this fluorinated scaffold requires a multi-modal approach. The presence of the -OCF

group introduces distinct spectroscopic markers that differentiate it from its -CF

and -OCH

analogs.

Nuclear Magnetic Resonance (NMR) Profiling

The following characteristic signals are diagnostic for validating the structural integrity of the 5,8-disubstituted quinoline core.

- **F NMR (Diagnostic):**

- Signal: Singlet at -57.0 to -59.0 ppm.

- differentiation: Distinct from the -CF

analog (typically -60 to -63 ppm). The oxygen atom deshields the fluorine nuclei slightly less than the direct aryl attachment in -CF

, but the shift is highly sensitive to the electronic environment of the quinoline ring.

- **H NMR (Aromatic Region):**

- H-2, H-3, H-4 (Pyridine Ring): Typical quinoline pattern. H-2 doublet/doublet-of-doublets (dd) at ~8.8 ppm; H-3 dd at ~7.4 ppm; H-4 dd at ~8.2 ppm.

- H-6, H-7 (Benzene Ring): The 5,8-substitution pattern leaves two ortho-coupled protons. Expect a pair of doublets (

Hz) in the 6.8–7.5 ppm range. The 5-amino group significantly shields H-6 (upfield shift).

- C NMR:

- C-OCF

: A quartet (

Hz) around 120 ppm, often overlapping with aromatic signals but distinguishable by its coupling constant.

Mass Spectrometry (MS)

- Ionization: Electrospray Ionization (ESI) in Positive Mode (

).

- Observed Mass: 229.17 Da.

- Fragmentation Pattern: Loss of HF (20 Da) or OCF

(85 Da) are common fragmentation pathways under high collision energy, confirming the fluorinated ether linkage.

Physicochemical Comparison: The "Fluorine Effect"

The decision to use the 8-OCF

variant over the 8-CF

or 8-OMe alternatives is driven by specific physicochemical requirements.

Comparative Data Table

Feature	8-(Trifluoromethoxy) (-OCF ₃)	8-(Trifluoromethyl) (-CF ₃)	8-Methoxy (-OCH ₃)
CAS Number	1072944-53-6	161431-57-8	N/A (Analogous)
Electronic Effect	Strong EWG ($\sigma = 0.35$)	Strong EWG ($\sigma = 0.54$)	Electron Donor (EDG)
Lipophilicity (Hansch ρ)	+1.04 (Highest)	+0.88	-0.02
Metabolic Stability	High (Blocks oxidation)	High (Chemically inert)	Low (O-demethylation prone)
Conformation	Orthogonal/Twisted (O-C bond)	Rotational Freedom	Planar/Coplanar
pKa (Quinoline N)	~3.5 (Reduced basicity)	~3.0 (Highly reduced)	~5.0 (Base stabilizing)

Key Insights

- **Metabolic Blockade:** The -OCH₃ group is a metabolic "soft spot," susceptible to CYP450-mediated O-dealkylation. The -OCF₃ group is bioisosteric but metabolically inert, extending the drug's half-life (t_{1/2}).
- **Basicity Modulation:** Both fluorinated groups lower the pKa of the quinoline nitrogen compared to the methoxy analog. This impacts lysosomal trapping (a key mechanism for antimalarials), potentially altering the volume of distribution (V_d).
- **Lipophilicity:** The -OCF₃ group provides the highest lipophilicity, which may enhance membrane permeability.

analog is the most lipophilic, facilitating passive transport across the blood-brain barrier (BBB) or parasite membranes.

Experimental Protocols

Synthesis Workflow (Proposed Route)

Direct synthesis often starts from 2-(trifluoromethoxy)aniline via the Skraup reaction, followed by nitration and reduction.

Step 1: Construction of Quinoline Core (Skraup Reaction)

- Reagents: 2-(Trifluoromethoxy)aniline, Glycerol, Conc. H

SO

, Sodium m-nitrobenzenesulfonate (oxidant).

- Conditions: Reflux at 140°C for 4 hours.
- Mechanism: Dehydration of glycerol to acrolein

Michael addition of aniline

Cyclization

Oxidation.

- Product: 8-(Trifluoromethoxy)quinoline.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Step 2: Regioselective Nitration

- Reagents: Fuming HNO

, Conc. H

SO

.

- Conditions: 0°C to RT.

- Selectivity: The 5- and 8-positions are most reactive towards electrophilic aromatic substitution. With position 8 blocked, nitration occurs predominantly at position 5.
- Product: 5-Nitro-8-(trifluoromethoxy)quinoline.

Step 3: Reduction to Amine

- Reagents: H
(Pd/C) or Fe/NH
Cl.
- Conditions: Ethanol/Water reflux (Fe reduction) or RT (Hydrogenation).
- Product: **8-(Trifluoromethoxy)quinolin-5-amine**.^{[1][4]}

Visualization of Synthesis Pathway

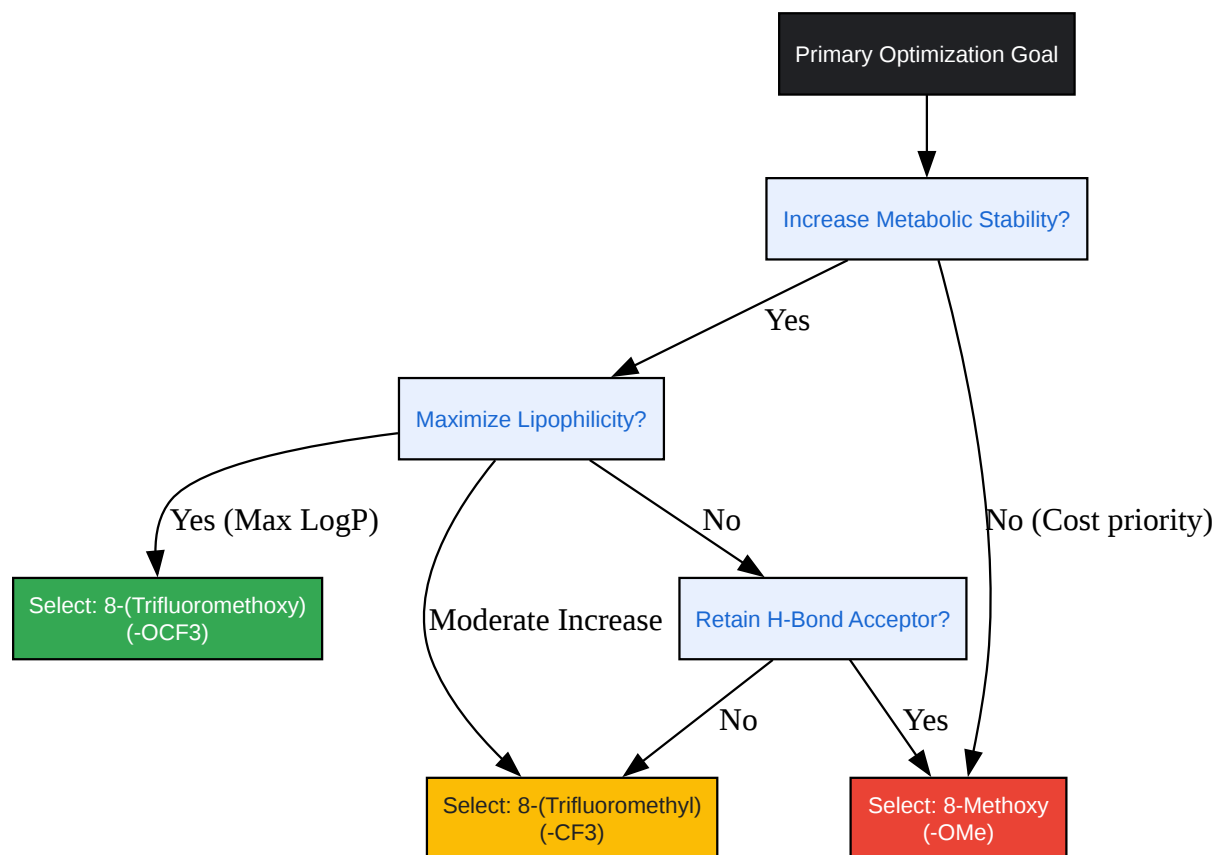


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Caption: Figure 1. Step-wise synthetic pathway from aniline precursor to final amine product, highlighting key reaction types.

Comparative Performance Logic

To select the correct analog for your study, follow this decision logic based on the "Fluorine Effect" on quinoline scaffolds.



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Caption: Figure 2. Decision tree for selecting between -OCF3, -CF3, and -OMe analogs based on medicinal chemistry requirements.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 11359, 8-Aminoquinoline. Retrieved from [\[Link\]](#)
- Meanwell, N. A. (2018). Fluorine and Fluorinated Motifs in the Design and Application of Bioisosteres for Drug Design. *Journal of Medicinal Chemistry*. (Contextual reference on OCF3 vs OMe bioisosterism).
- Leroux, F. R., et al. (2005). The Trifluoromethoxy Group: Synthetic Approaches and Physicochemical Properties. (General reference on OCF3 properties).

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Sources

- [1. molcore.com](https://molcore.com) [molcore.com]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. 8-\(Trifluoromethyl\)quinolin-5-amine - Lead Sciences](https://lead-sciences.com) [lead-sciences.com]
- [4. chemsynthesis.com](https://chemsynthesis.com) [chemsynthesis.com]
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